

Fmoc-Dap-OH: A Comprehensive Technical Guide to Stability and Storage

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Compound of Interest		
Compound Name:	Fmoc-Dap-OH	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for N- α -(9-Fluorenylmethoxycarbonyl)-L-2,3-diaminopropionic acid (**Fmoc-Dap-OH**). Understanding the chemical stability of this versatile building block is critical for its effective use in peptide synthesis and various applications in drug discovery and development. This document outlines the intrinsic properties of **Fmoc-Dap-OH**, its degradation pathways, and best practices for its handling and storage to ensure its integrity and performance in research and manufacturing.

Chemical and Physical Properties

Fmoc-Dap-OH is a synthetic amino acid derivative that is widely used in solid-phase peptide synthesis (SPPS). The fluorenylmethoxycarbonyl (Fmoc) group provides a base-labile protecting group for the α -amino functionality, which is a cornerstone of modern peptide chemistry.



Property	Value	Reference
Chemical Name	N-α-(9- Fluorenylmethoxycarbonyl)-L- 2,3-diaminopropionic acid	
Synonyms	Nalpha-Fmoc-L-2,3- diaminopropionic acid	[1][2]
CAS Number	181954-34-7	[1][2]
Molecular Formula	C18H18N2O4	[1]
Molecular Weight	326.35 g/mol	[1]
Appearance	White to off-white solid/powder	[1]
Purity (Typical)	≥97.0% (HPLC)	[1]
Solubility	Soluble in organic solvents such as DMF and NMP	[3]

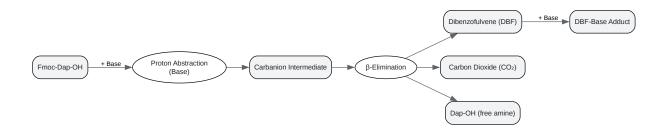
Stability Profile of Fmoc-Dap-OH

The stability of **Fmoc-Dap-OH** is primarily dictated by the lability of the Fmoc protecting group. As a solid, **Fmoc-Dap-OH** is generally stable when stored under appropriate conditions. However, in solution, its stability is significantly influenced by the chemical environment, particularly the pH.

pH Sensitivity and the Fmoc Degradation Pathway

The most significant factor affecting the stability of **Fmoc-Dap-OH** is its susceptibility to basic conditions. The Fmoc group is designed to be readily cleaved by mild bases, a property that is exploited for its removal during SPPS.[4] The degradation proceeds via a β -elimination mechanism. A base, typically a secondary amine like piperidine, abstracts the acidic proton on the C9 position of the fluorene ring.[5][6] This is followed by the elimination of dibenzofulvene (DBF) and carbon dioxide, liberating the free α -amino group.[4][5]





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Figure 1: Base-catalyzed degradation pathway of the Fmoc group.

Due to this inherent basic lability, solutions of **Fmoc-Dap-OH** should be prepared fresh and used promptly, especially if the solution contains any basic components. The Fmoc group is, in contrast, stable under acidic conditions, which allows for the use of acid-labile side-chain protecting groups in orthogonal peptide synthesis strategies.[4][7]

Influence of Temperature, Light, and Moisture

While the primary degradation pathway is base-catalyzed, other environmental factors can also influence the long-term stability of **Fmoc-Dap-OH**:

- Temperature: Elevated temperatures can accelerate the rate of chemical degradation. For this reason, refrigerated storage is recommended.
- Light: The fluorenyl moiety of the Fmoc group can absorb UV light, and prolonged exposure to light, particularly in solution, may lead to photochemical degradation.[3] Therefore, it is advisable to store the compound in the dark or in amber vials.
- Moisture: Fmoc-Dap-OH should be protected from moisture. The presence of water could
 potentially facilitate hydrolysis or other degradation reactions, especially if basic or acidic
 impurities are present.

Recommended Storage and Handling



To ensure the long-term stability and purity of **Fmoc-Dap-OH**, the following storage and handling guidelines are recommended:

Parameter	Recommended Condition
Temperature	2-8°C
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen)
Light Exposure	Protect from light; store in a dark place or amber vial
Moisture	Keep in a tightly sealed container in a dry place

Handling Best Practices:

- Allow the container to warm to room temperature before opening to prevent moisture condensation.
- Use in a well-ventilated area, and employ appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- For use in solution, dissolve the required amount immediately before use. Avoid preparing stock solutions for long-term storage, especially in solvents like DMF which can contain amine impurities.

Experimental Protocol for Stability Assessment: Forced Degradation Study

A forced degradation study is essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. The following is a representative protocol for assessing the stability of **Fmoc-Dap-OH** under various stress conditions.

Objective

To evaluate the stability of **Fmoc-Dap-OH** under hydrolytic (acidic, basic, and neutral), oxidative, thermal, and photolytic stress conditions and to identify potential degradation



products.

Materials and Reagents

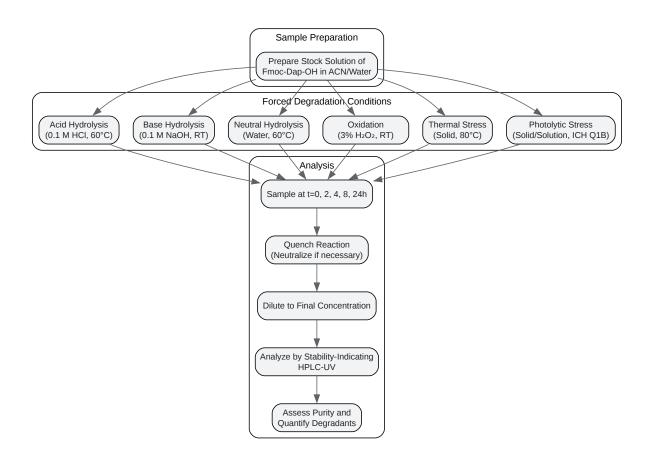
- Fmoc-Dap-OH
- HPLC grade acetonitrile (ACN)
- · HPLC grade water
- Trifluoroacetic acid (TFA)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Class A volumetric flasks and pipettes

Analytical Method

A stability-indicating HPLC method should be used. A typical method would involve a C18 reversed-phase column with a gradient elution using a mobile phase consisting of water and acetonitrile, both containing 0.1% TFA. Detection is typically performed using a UV detector at a wavelength where the Fmoc group has strong absorbance (around 265 nm and 301 nm).

Experimental Workflow





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Figure 2: Experimental workflow for a forced degradation study of Fmoc-Dap-OH.

Detailed Procedure



- Preparation of Stock Solution: Prepare a stock solution of Fmoc-Dap-OH at a concentration of 1 mg/mL in a 50:50 mixture of acetonitrile and water.
- Acidic Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.2 M HCl to achieve a final concentration of 0.1 M HCl. Keep the solution at 60°C.
- Basic Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.2 M NaOH to achieve a final
 concentration of 0.1 M NaOH. Keep the solution at room temperature. Due to the high lability
 of the Fmoc group to bases, significant degradation is expected rapidly.
- Neutral Hydrolysis: To 1 mL of the stock solution, add 1 mL of water. Keep the solution at 60°C.
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 6% H₂O₂ to achieve a final concentration of 3% H₂O₂. Keep the solution at room temperature, protected from light.
- Thermal Degradation: Store a known quantity of solid **Fmoc-Dap-OH** in an oven at 80°C. At each time point, withdraw a sample, dissolve it in the solvent to the target concentration, and analyze.
- Photolytic Degradation: Expose solid Fmoc-Dap-OH and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated nearultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).
- Sampling and Analysis: At specified time points (e.g., 0, 2, 4, 8, and 24 hours), withdraw an aliquot of each stressed sample. For the acid and base hydrolysis samples, neutralize the solution before dilution. Dilute all samples to a suitable concentration for HPLC analysis (e.g., 0.1 mg/mL). Analyze the samples by the stability-indicating HPLC method.

Conclusion

Fmoc-Dap-OH is a stable compound when stored as a solid under the recommended conditions of refrigeration (2-8°C), protection from light and moisture, and under an inert atmosphere. The primary instability arises from the base-lability of the Fmoc protecting group, which is a key feature for its application in SPPS. Understanding and controlling these stability factors are crucial for maintaining the purity and reactivity of **Fmoc-Dap-OH**, thereby ensuring the successful synthesis of high-quality peptides for research and therapeutic development.



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